

An In-depth Technical Guide to Shisonin and its Glycosidic Linkages

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Shisonin*

Cat. No.: B1232578

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This technical guide provides a comprehensive overview of **Shisonin**, a key anthocyanin found in *Perilla frutescens* (Shiso). The focus is on its chemical structure, with a detailed exploration of its glycosidic linkages, and the experimental methodologies employed for its isolation and characterization.

Introduction to Shisonin

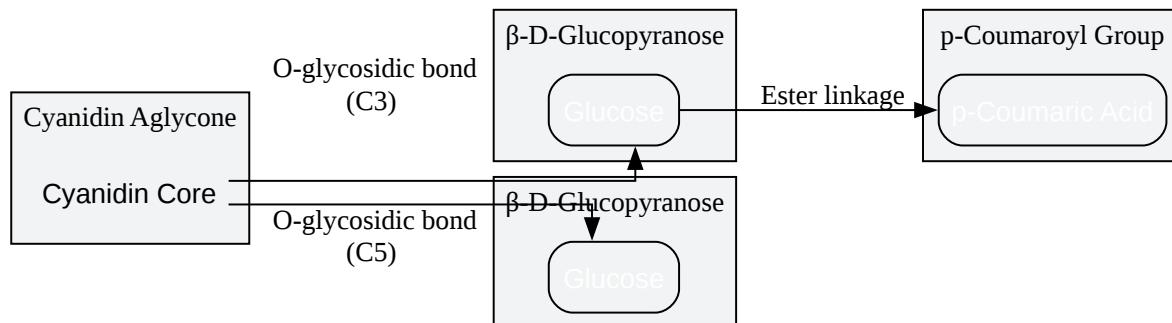
Shisonin is an acylated anthocyanin responsible for the characteristic red-purple coloration of Shiso leaves. Its full chemical name is cyanidin-3-(p-coumaroyl-D-glucosido)-5-glucoside. The structure consists of a central cyanidin aglycone, two glucose moieties, and a p-coumaric acid group. A closely related and often more abundant genuine pigment in the plant is **Malonylshisonin**, which has an additional malonyl group attached to the 5-O-glucoside. The stability and color of these pigments are significantly influenced by the acylation.[\[1\]](#)

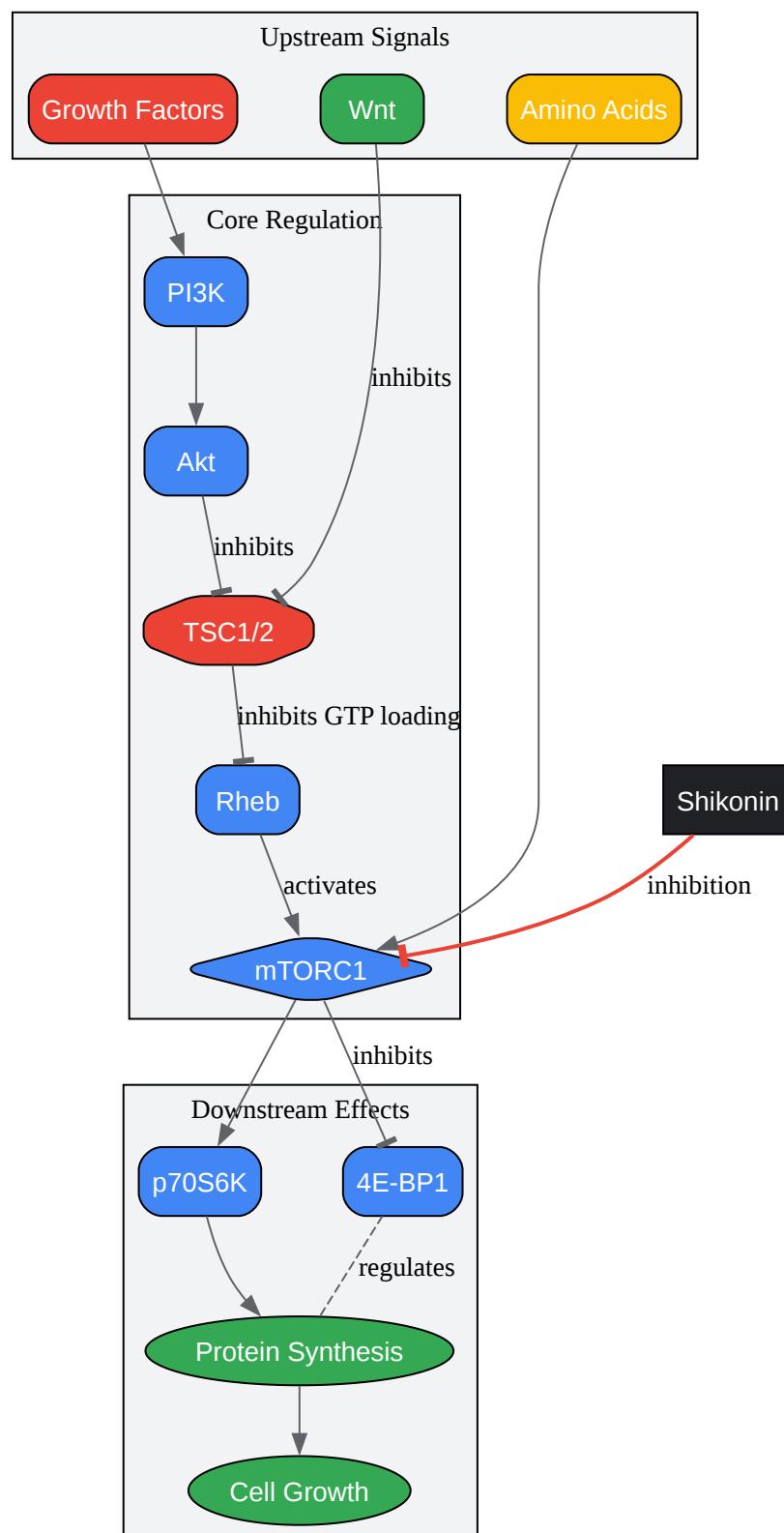
Chemical Structure and Glycosidic Linkages

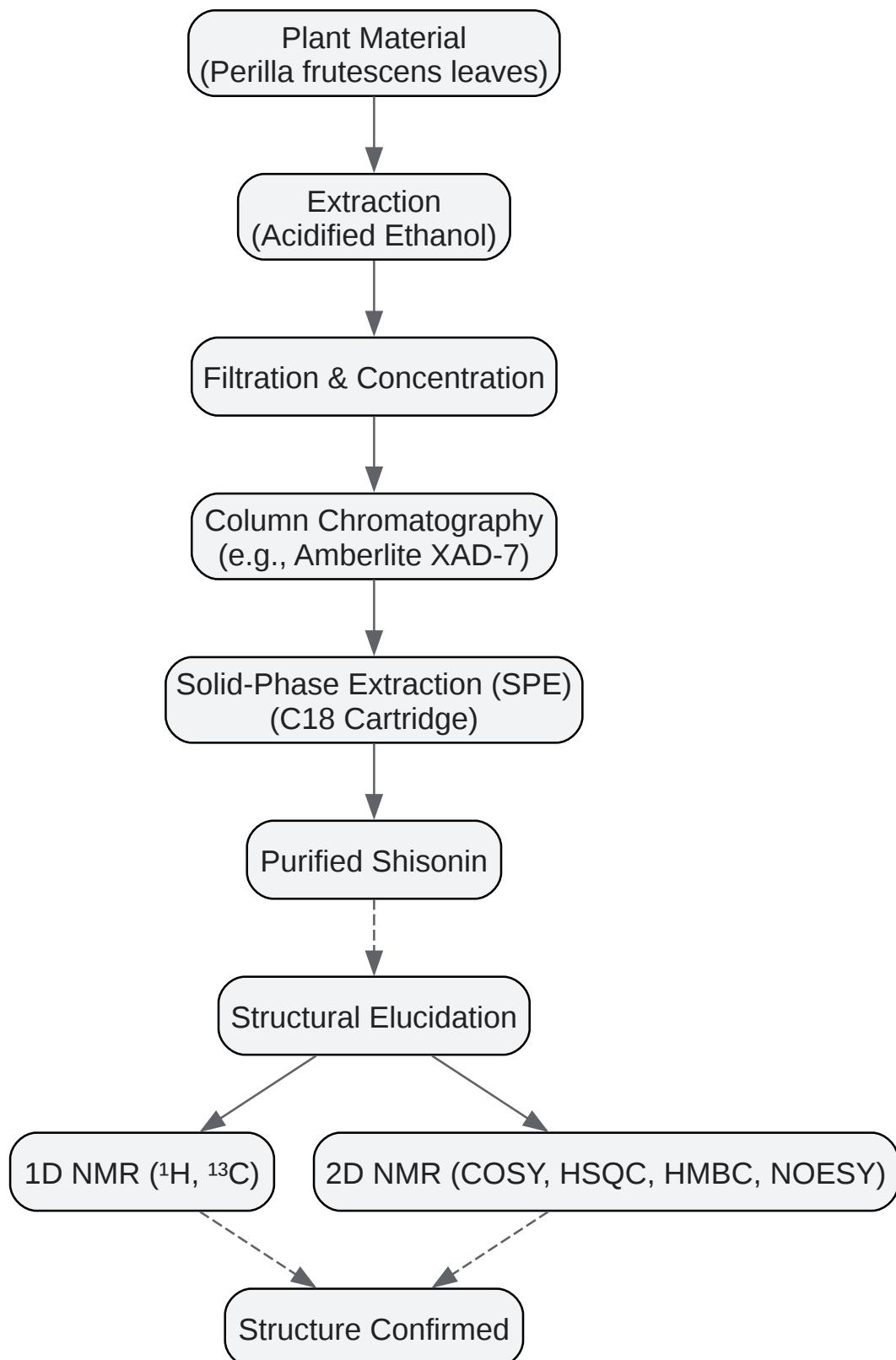
The core of **Shisonin** is the cyanidin flavonoid skeleton. The glycosidic linkages are O-glycosidic bonds, which are covalent bonds formed between a carbohydrate and another molecule.[\[2\]](#) In **Shisonin**, these linkages connect two β -D-glucopyranose units to the cyanidin aglycone at the C3 and C5 positions. Furthermore, a p-coumaric acid is attached to the glucose at the C3 position.

The precise connectivity and stereochemistry of these linkages are crucial for the molecule's three-dimensional structure and biological activity. The determination of these linkages relies heavily on advanced spectroscopic techniques, particularly Nuclear Magnetic Resonance (NMR).

Structural Diagram of Shisonin





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- To cite this document: BenchChem. [An In-depth Technical Guide to Shisonin and its Glycosidic Linkages]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232578#shisonin-and-its-glycosidic-linkages]

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